

Personal protective equipment for handling MM-401

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Compound of Interest

Compound Name: MM-401

Cat. No.: B609188

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Essential Safety and Handling Guide for MM-401

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **MM-401**, a potent MLL1 H3K4 methyltransferase inhibitor used in leukemia research.^[1] Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

MM-401 (TFA) is classified as a hazardous substance. The primary routes of exposure are oral, dermal, and inhalation. It is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[2]

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed. ^[2]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life. ^[2]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects. ^[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **MM-401** to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	Protects eyes from splashes and dust. [2]
Hand Protection	Chemical-resistant protective gloves (e.g., nitrile rubber).	Prevents skin contact. [2]
Body Protection	Impervious clothing, such as a lab coat.	Protects against contamination of personal clothing. [2]
Respiratory Protection	Suitable respirator.	Required to prevent inhalation of dust or aerosols, especially when handling the solid form. [2]

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of **MM-401** and ensure a safe working environment.

Procedure	Detailed Steps
Safe Handling	- Avoid inhalation, and contact with eyes and skin.[2]- Prevent the formation of dust and aerosols.[2]- Use only in areas with appropriate exhaust ventilation.[2]- Do not eat, drink, or smoke in handling areas.[2]
Storage	- Keep the container tightly sealed in a cool, well-ventilated area.[2]- Store at 4°C for the solid form, protected from light.[1]- For solutions, store at -20°C (powder) or -80°C (in solvent).[2]- Keep away from direct sunlight and sources of ignition.[2]

Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

Emergency Situation	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor immediately if you feel unwell.[2] Rinse mouth.[2]
Skin Contact	Rinse skin thoroughly with large amounts of water.[2] Remove contaminated clothing and shoes and seek medical attention.[2]
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids.[2] Remove contact lenses if present.[2] Promptly call a physician.[2]
Inhalation	Move the person to fresh air immediately.[2]

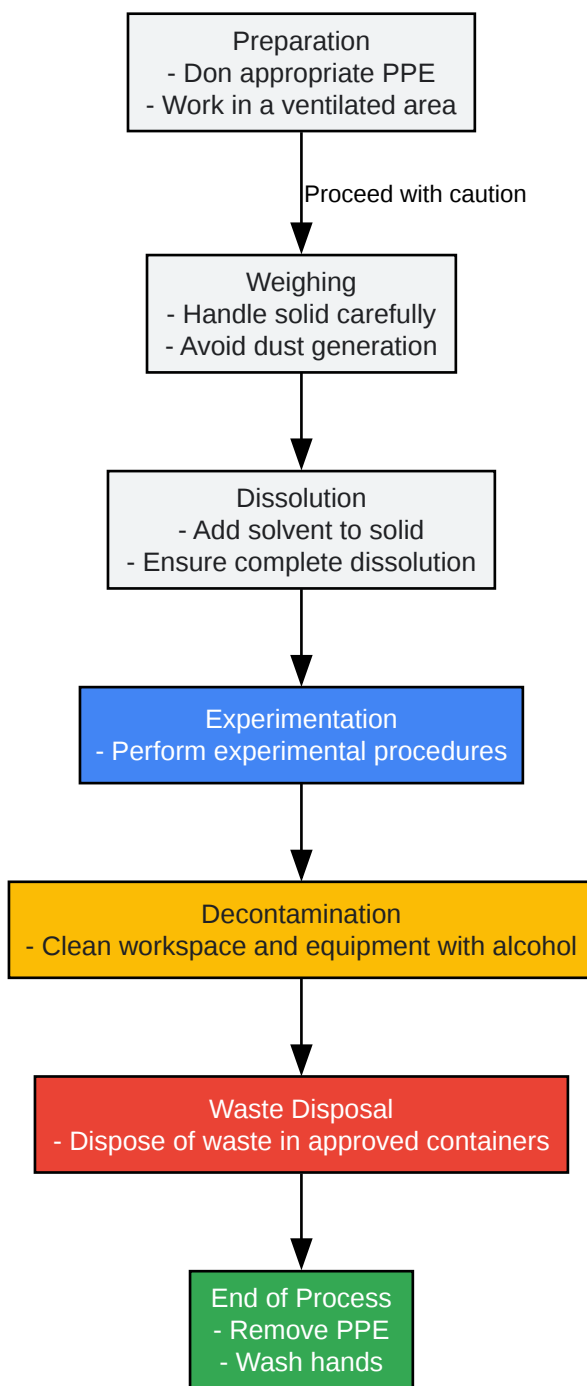
Spill and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed to mitigate environmental contamination and ensure safety.

Action	Procedure
Spill Containment	- Use full personal protective equipment.[2]- Avoid breathing vapors, mist, dust, or gas.[2]- Ensure adequate ventilation.[2]- Prevent further leakage or spillage if safe to do so.[2]- Keep the product away from drains or water courses.[2]
Spill Cleanup	- For solutions, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[2]- Decontaminate surfaces and equipment by scrubbing with alcohol.[2]
Waste Disposal	- Dispose of contents and container to an approved waste disposal plant.[2]- Collect spillage.[2]

Experimental Workflow for Handling MM-401

The following diagram outlines the standard workflow for handling **MM-401** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **MM-401**.

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